Introduction: The Benzonitrile Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*3-(Trifluoromethoxy)benzonitrile*
CAS No.:	*52771-22-9*
Cat. No.:	*B1295464*

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Benzonitrile derivatives, a class of organic compounds featuring a cyano (-C≡N) group attached to a benzene ring, have become a cornerstone in the field of medicinal chemistry.[1][2] The unique physicochemical properties of the benzonitrile moiety, such as its capacity to act as a hydrogen bond acceptor and its function as a bioisostere for various functional groups, establish it as a "privileged scaffold".[3] This guide offers a comprehensive exploration of the diverse biological activities of benzonitrile derivatives, delving into their anticancer, antimicrobial, antiviral, and enzyme-inhibitory properties. It is intended to serve as a technical resource for researchers, scientists, and professionals engaged in drug development, providing field-proven insights, detailed experimental protocols, and a foundation in authoritative scientific literature.

Chapter 1: Anticancer Activity of Benzonitrile Derivatives

Benzonitrile-containing compounds have demonstrated significant promise as anticancer agents by targeting fundamental cellular processes and signaling pathways that are critical for the growth and proliferation of cancer cells.[1][3]

Mechanisms of Anticancer Action

The anticancer effects of benzonitrile derivatives are exerted through several key mechanisms:

- Tubulin Polymerization Inhibition: A primary mechanism involves the disruption of microtubule dynamics through the inhibition of tubulin polymerization.[1] Microtubules are crucial for the formation of the mitotic spindle during cell division. By interfering with this process, certain benzonitrile derivatives, such as 2-phenylacrylonitriles, induce cell cycle arrest in the G2/M phase, which ultimately leads to apoptosis in rapidly dividing cancer cells.[1][3][4] The 3,4,5-trimethoxyphenyl fragment, often present in these derivatives, is known to bind to the colchicine-binding site on tubulin, preventing its polymerization.[4]

- Kinase Inhibition: Many kinases are dysregulated in cancerous cells and represent important therapeutic targets. Benzonitrile derivatives have been successfully developed as inhibitors of various kinases, including Tankyrase, mTOR, and TBK1/IKKε.[3] For example, 2,4-Difluoro-5-Nitrobenzonitrile is a key intermediate in synthesizing tankyrase inhibitors, which play a crucial role in halting tumorigenesis.[3]

- PD-1/PD-L1 Interaction Inhibition: In the realm of immunotherapy, benzonitrile derivatives are being explored as inhibitors of the programmed cell death protein 1 (PD-1) and its ligand (PD-L1) interaction.[3] This interaction is a key immune checkpoint that cancer cells exploit to evade the host immune system. By blocking this pathway, these compounds can restore the immune system's ability to recognize and attack cancer cells.[3]

Quantitative Data: Anticancer Potency

The following table summarizes the in vitro anticancer activity of selected benzonitrile derivatives against various cancer cell lines. The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

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Compound Class	Derivative Example	Cancer Cell Line	IC50 Value
2-Phenylacrylonitriles	Compound 1g2a	HCT116 (Colon)	5.9 nM[1][4]
		BEL-7402 (Liver)	7.8 nM[1][4]
Benzotriazole-acrylonitriles	Compound 5	HeLa (Cervical)	Sub-micromolar[1]
Compound 2.2	MGC (Stomach)	3.72 ± 0.11 μM[1]	
Compound 2.5	A549 (Lung)	5.47 ± 1.11 μM[1]	
N-benzoyl-N'-phenylthiourea	2,4-Cl BFTU	MCF-7 (Breast)	0.31 mM[5]

Experimental Protocol: MTT Assay for Cell Viability

The MTT assay is a widely used colorimetric method to assess cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[3]

Principle: The assay is based on the ability of NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells to reduce the yellow tetrazolium salt, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT), to a purple formazan product. This product is then solubilized, and its concentration is determined by spectrophotometric measurement.

Materials:

- Cancer cell line of interest (e.g., HCT116)
- Complete culture medium (e.g., DMEM with 10% FBS)
- 96-well plates
- Benzonitrile derivative stock solution
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)

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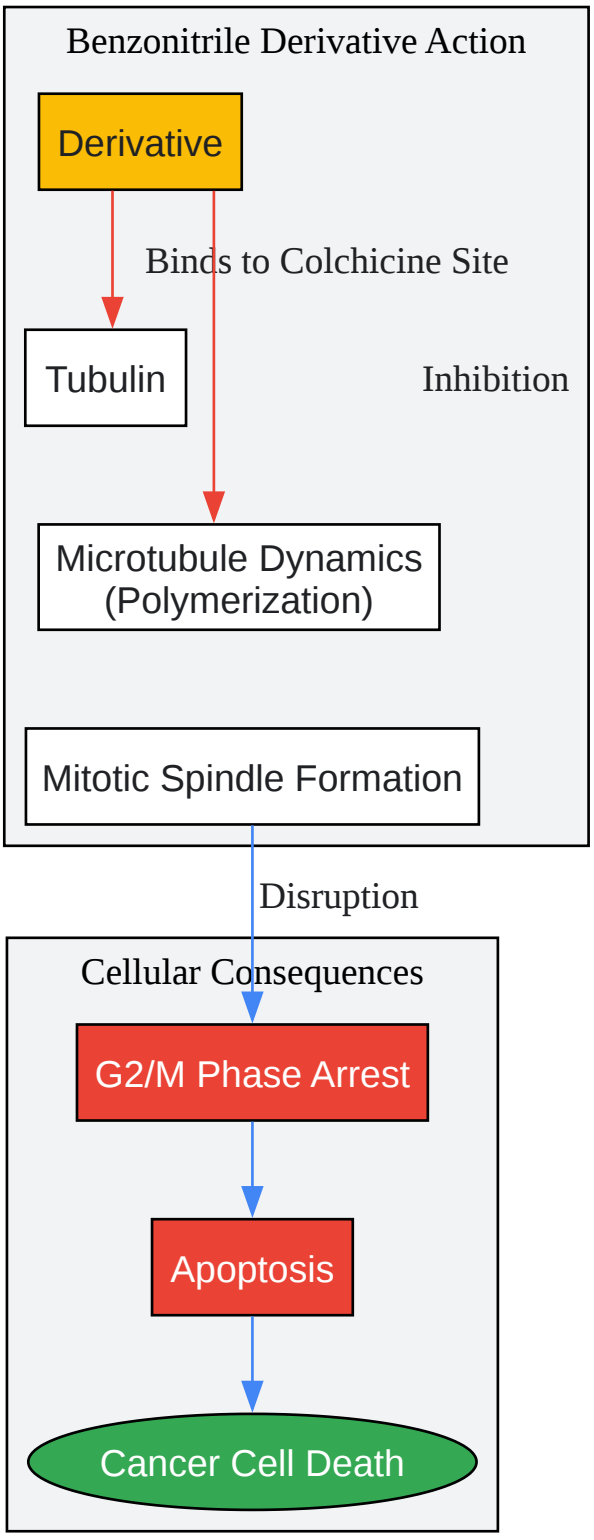
- Microplate reader

Procedure:

- Cell Seeding: Culture cancer cells in a suitable medium at 37°C in a 5% CO_2 incubator. Trypsinize and count the cells. Seed the cells into a 96-well plate at a density of $5x10^4$ cells/mL (100µl per well) and incubate overnight to allow for cell attachment.[6]
- Compound Treatment: Prepare serial dilutions of the benzonitrile derivative in the culture medium. Add 100µl of the diluted compounds to the respective wells. Include a vehicle control (e.g., DMSO) and a blank (medium only).
- Incubation: Incubate the plate for 48 hours at 37°C in a 5% CO_2 incubator.[6]
- MTT Addition: After incubation, add 20µl of MTT solution to each well and incubate for an additional 4 hours.
- Formazan Solubilization: Carefully remove the medium and add 150µl of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the percentage of inhibition against the logarithm of the compound concentration and fit the data to a dose-response curve to determine the IC50 value.

Signaling Pathway Visualization

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Caption: Inhibition of tubulin polymerization by benzonitrile derivatives.

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Chapter 2: Antimicrobial Activity

Novel benzonitrile derivatives have been synthesized and evaluated for their potential as antibacterial and antifungal agents, showing activity against a range of microbial pathogens.[3] [7]

Spectrum of Antimicrobial Action

Benzonitrile derivatives have demonstrated broad-spectrum antimicrobial activity. For instance, (E)-2-(cyano((4-nitrophenyl)diazenyl)methyl)benzonitrile has shown significant efficacy against both Gram-positive and Gram-negative bacteria.[7] Furthermore, this compound exhibited potent antifungal activity, with a Minimum Inhibitory Concentration (MIC) of 6.25 µg/mL against Botrytis fabae.[7] Other studies have highlighted the effectiveness of pyrazole-linked tetrazole derivatives containing a benzonitrile moiety against strains like Staphylococcus aureus, Bacillus subtilis, Escherichia coli, and Pseudomonas aeruginosa.[8] The presence and position of certain substituents, such as halogens, have been shown to enhance antimicrobial activity.[8]

Quantitative Data: Antimicrobial Potency

The following table summarizes the in vitro antimicrobial activity of selected benzonitrile derivatives, with the Minimum Inhibitory Concentration (MIC) indicating the lowest concentration of the compound that prevents visible growth of a microorganism.

Compound Class	Derivative Example	Microbial Strain	MIC (µg/mL)
Azo-benzonitrile	(E)-2-(cyano((4-nitrophenyl)diazenyl) methyl)benzonitrile	Botrytis fabae	6.25[7]
Benzothiazole-benzonitrile	Chromophore 6	Staphylococcus aureus	< 48[9]
Escherichia coli	< 118[9]		
Pyrazole-linked tetrazole	Compound 6D/6E (halogenated)	Various bacterial strains	High Activity[8]

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Experimental Protocol: Broth Microdilution for MIC Determination

The broth microdilution method is a standardized technique used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

Principle: A serial dilution of the antimicrobial agent is prepared in a liquid microbial growth medium in a 96-well microtiter plate. Each well is then inoculated with a standardized suspension of the test microorganism. The MIC is determined as the lowest concentration of the agent that inhibits visible growth after a defined incubation period.

Materials:

- Bacterial or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria)
- 96-well microtiter plates
- Benzonitrile derivative stock solution
- Sterile saline or PBS
- Spectrophotometer or McFarland standards
- Incubator

Procedure:

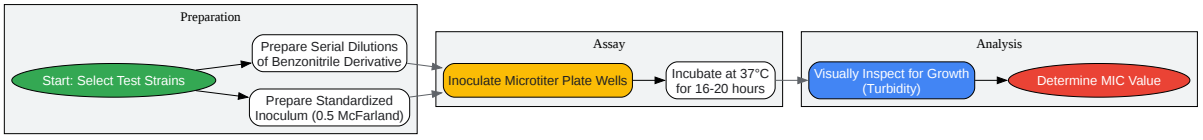
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism equivalent to a 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL).
- Compound Dilution: Prepare serial two-fold dilutions of the benzonitrile derivative in the broth medium directly in the 96-well plate.
- Inoculation: Inoculate each well with the standardized microbial suspension to achieve a final concentration of approximately 5 x 10^5 CFU/mL. Include a positive control well (broth + inoculum, no compound) and a negative control well (broth only).

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- Incubation: Incubate the plates at the appropriate temperature (e.g., 35-37°C for most bacteria) for 16-20 hours.

- Result Interpretation: After incubation, visually inspect the plates for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth.

Workflow Visualization



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Caption: General workflow for antimicrobial susceptibility testing.

Chapter 3: Antiviral Activity

The antiviral potential of benzonitrile derivatives has been notably investigated, with significant findings against viruses such as the Hepatitis C Virus (HCV) and various picornaviruses.[3][10]

Mechanisms of Antiviral Action

- HCV Entry Inhibition: Certain 2-((4-Arylpiperazin-1-yl)methyl)benzonitrile derivatives have been identified as potent and orally available inhibitors of HCV.[3] These compounds act at the early stages of the viral life cycle by blocking the entry of the virus into host cells.[3] The HCV entry process involves the interaction of viral envelope glycoproteins (E1 and E2) with host cell receptors like CD81 and scavenger receptor class B type I (SR-BI). The benzonitrile derivatives interfere with these interactions.[3]

- Inhibition of Viral RNA Synthesis: The derivative MDL-860 (2-(3,4-dichlorophenoxy)-5-nitrobenzonitrile) has been shown to inhibit 11 out of 12 picornaviruses.[10] Its mechanism of

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action appears to be the inhibition of an early event in viral replication, subsequent to uncoating, which is necessary for the synthesis of the majority of viral RNA.[10]

- Inhibition of Coxsackievirus B5 (CVB5): Benzotriazole-based derivatives, which can be structurally related to benzonitriles, have shown selective activity against CVB5. The mechanism is thought to involve hijacking the viral attachment process in the early phase of infection.[11][12]

Quantitative Data: Antiviral Potency

The following table presents the in vitro antiviral activity of selected benzonitrile and related derivatives. The half-maximal effective concentration (EC50) represents the concentration of a drug that gives half-maximal response.

Compound Class	Derivative Example	Virus	EC50 Value
Arylpiperazinyl-benzonitrile	L0909	Hepatitis C Virus (HCV)	0.022 μM[3]
Benzotriazole-based	Compound 18e	Coxsackievirus B5 (CVB5)	6-18.5 μM range[11][12]
Benzotriazole-based	Compound 43a	Coxsackievirus B5 (CVB5)	9 μM[12]
Nitrobenzene-benzonitrile	MDL-860	Picornaviruses	Active (Concentration not specified as EC50)[10]

Experimental Protocol: HCV Replicon Assay

The HCV replicon assay is a cell-based system used to study HCV RNA replication and to screen for antiviral compounds.

Principle: Huh-7 human hepatoma cells are transfected with an HCV subgenomic RNA that can replicate autonomously. This RNA often contains a reporter gene, such as luciferase, allowing for the quantification of viral replication. A decrease in reporter signal indicates inhibition of replication by the test compound.

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Materials:

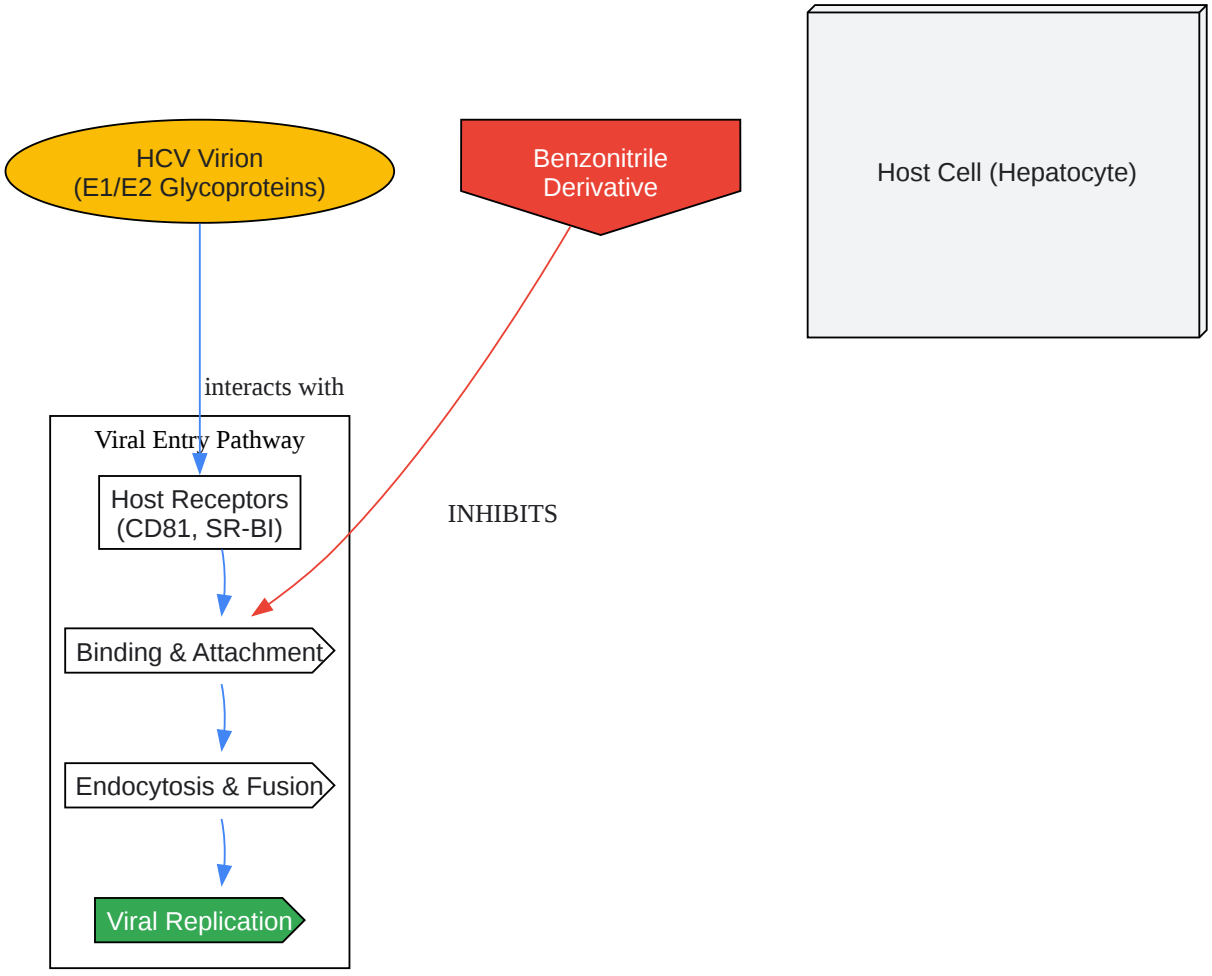
- Huh-7.5 cells
- In vitro transcribed HCV genomic RNA (with a reporter like luciferase)
- Electroporation apparatus
- 96-well plates
- Benzonitrile derivative test compound
- Luciferase assay reagent
- Luminometer

Procedure:

- Transfection: Transfect Huh-7.5 cells with the in vitro transcribed HCV genomic RNA using electroporation.
- Cell Seeding: Seed the transfected cells into 96-well plates.
- Compound Addition: Add serial dilutions of the test benzonitrile derivative to the wells.
- Incubation: Incubate the plates for a defined period, typically 48-72 hours.
- Luciferase Assay: To measure HCV replication, lyse the cells and add the luciferase assay reagent.
- Measurement: Measure the luminescence using a luminometer.
- Data Analysis: A decrease in luminescence in treated wells compared to control wells indicates inhibition of viral replication. Calculate the EC50 value from the dose-response curve.[3]

Viral Life Cycle Inhibition Visualization

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Caption: Mechanism of HCV entry inhibition by benzonitrile derivatives.

Chapter 4: Enzyme Inhibition

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The benzonitrile scaffold is a key feature in a variety of enzyme inhibitors, demonstrating potential therapeutic applications in inflammation, diabetes, and hyperuricemia.

Targets of Enzyme Inhibition

- Cyclooxygenase-2 (COX-2): Benzonitrile derivatives have been investigated as anti-inflammatory agents through the inhibition of COX-2.[13] COX-2 is an enzyme responsible for the production of prostaglandins, which are potent inflammatory mediators. By inhibiting COX-2, these compounds can modulate downstream signaling cascades involved in inflammation, such as the NF-κB and MAPK pathways.[13]

- Dipeptidyl Peptidase-4 (DPP-4): A series of 2-({2-[(dialkylamino)methyl]quinazolin-4-one-3-yl}methyl)benzonitrile derivatives have been synthesized and investigated as inhibitors of DPP-4.[14] DPP-4 inhibitors are a class of oral hypoglycemics used for the treatment of type 2 diabetes.

- Xanthine Oxidase (XO): Benzonitrile derivatives have been explored as potential inhibitors of xanthine oxidase.[15] This enzyme plays a crucial role in purine metabolism by converting xanthine to uric acid. Elevated levels of uric acid can lead to gout, making XO inhibitors a valuable therapeutic strategy.[15]

Quantitative Data: Enzyme Inhibitory Potency

The following table provides a comparative analysis of the inhibitory activity (IC50) of a benzonitrile-related compound and standard drugs against target enzymes.

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Compound	Target Enzyme	IC50 (μM)
Diethyl 3-(4-cyanobenzoyl)-7-methoxyindolizine-1,2-dicarboxylate	COX-2	5.84[13]
Celecoxib (Reference)	COX-2	0.04[13]
Diclofenac (Reference)	COX-1	0.611[13]
COX-2	0.63[13]	
2-({2-[(dialkylamino)methyl]quinazolin-4-one-3-yl}methyl)benzonitrile derivatives	DPP-4	Active, but lower than sitagliptin[14]
Robustaflavone (Reference for XO)	Xanthine Oxidase	-10.21 kcal/mol (Binding Energy)[15]

Experimental Protocol: In Vitro Fluorometric COX-2 Inhibitor Screening

This assay quantifies the peroxidase activity of recombinant human COX-2 and is a widely accepted method for evaluating potential inhibitors.[13]

Principle: The assay measures the peroxidase activity of COX-2, which is coupled to the oxidation of a fluorogenic substrate (e.g., Amplex Red) in the presence of arachidonic acid. Inhibition of COX-2 activity results in a decreased fluorescent signal.

Materials:

- Recombinant human COX-2 enzyme
- Reaction buffer (e.g., Tris-HCl)
- Heme

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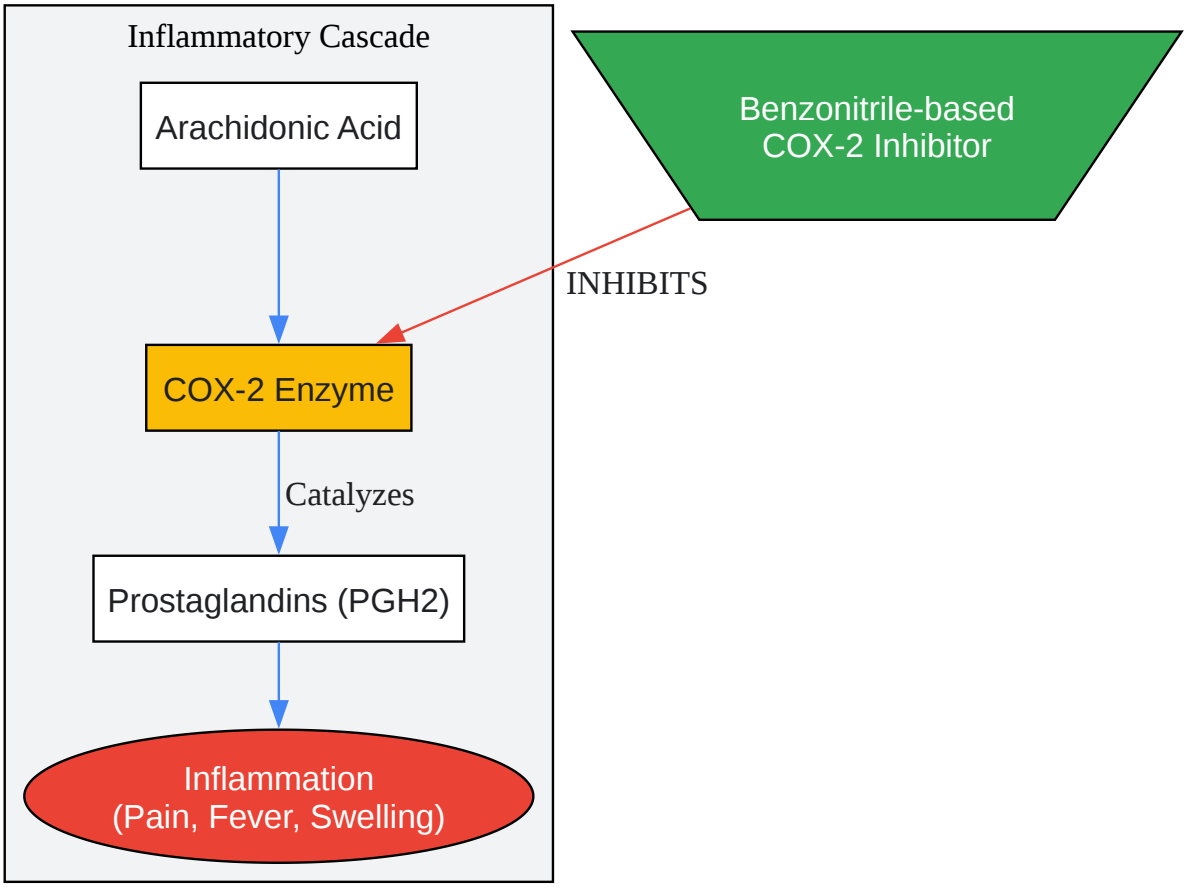
- Fluorogenic substrate (e.g., Amplex Red reagent)
- Arachidonic acid
- Benzonitrile derivative test compound
- Black 96-well microplate
- Fluorescence microplate reader

Procedure:

- Enzyme Preparation: Prepare a solution of the COX-2 enzyme in the reaction buffer containing heme.
- Compound Addition: Add the test benzonitrile derivative at various concentrations to the wells of the microplate.
- Enzyme Addition: Add the prepared COX-2 enzyme solution to the wells and incubate for a short period at room temperature.
- Reaction Initiation: Initiate the reaction by adding a mixture of the Amplex Red reagent and arachidonic acid to each well.
- Fluorescence Measurement: Immediately begin measuring the fluorescence intensity at timed intervals using a microplate reader (excitation/emission ~530-560 nm / ~590 nm).
- Data Analysis: Calculate the rate of reaction for each concentration of the inhibitor. Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to calculate the IC50 value.[13]

Enzyme Inhibition Pathway Visualization

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Caption: Inhibition of the COX-2 pathway by benzonitrile derivatives.

Conclusion

The benzonitrile scaffold is unequivocally a versatile and valuable entity in drug discovery, demonstrating a remarkable breadth of biological activities. The insights and protocols detailed in this guide underscore the potential of benzonitrile derivatives to yield novel therapeutic agents for cancer, infectious diseases, and inflammatory conditions. The continued exploration of structure-activity relationships and mechanisms of action will undoubtedly pave the way for the rational design of next-generation drugs with enhanced potency, selectivity, and safety profiles.

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